

# Technical Guide: Nomenclature and Structural Verification of CAS 60932-70-9

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-Chloro-6-(2-methylbenzyl)pyridazine

CAS No.: 60932-70-9

Cat. No.: B2873686

[Get Quote](#)

## Executive Summary

CAS Registry Number: 60932-70-9 Primary Chemical Identity: **3-Chloro-6-(2-methylbenzyl)pyridazine** Molecular Formula:  $C_{12}H_{11}ClN_2$  Molecular Weight: 218.68 g/mol [\[1\]](#)

This guide dissects the IUPAC nomenclature variations for CAS 60932-70-9, a halogenated pyridazine derivative likely utilized as a scaffold in the synthesis of agrochemicals or pharmaceutical intermediates (specifically pyridazinone-based compounds).[\[1\]](#) The ambiguity in naming arises from the prioritization of the heterocyclic ring versus the benzene substituent and the treatment of the linking methylene group. This document establishes the definitive naming hierarchy, structural basis, and self-validating analytical protocols for researchers.

## Structural Basis & Chemical Identity[\[1\]](#)

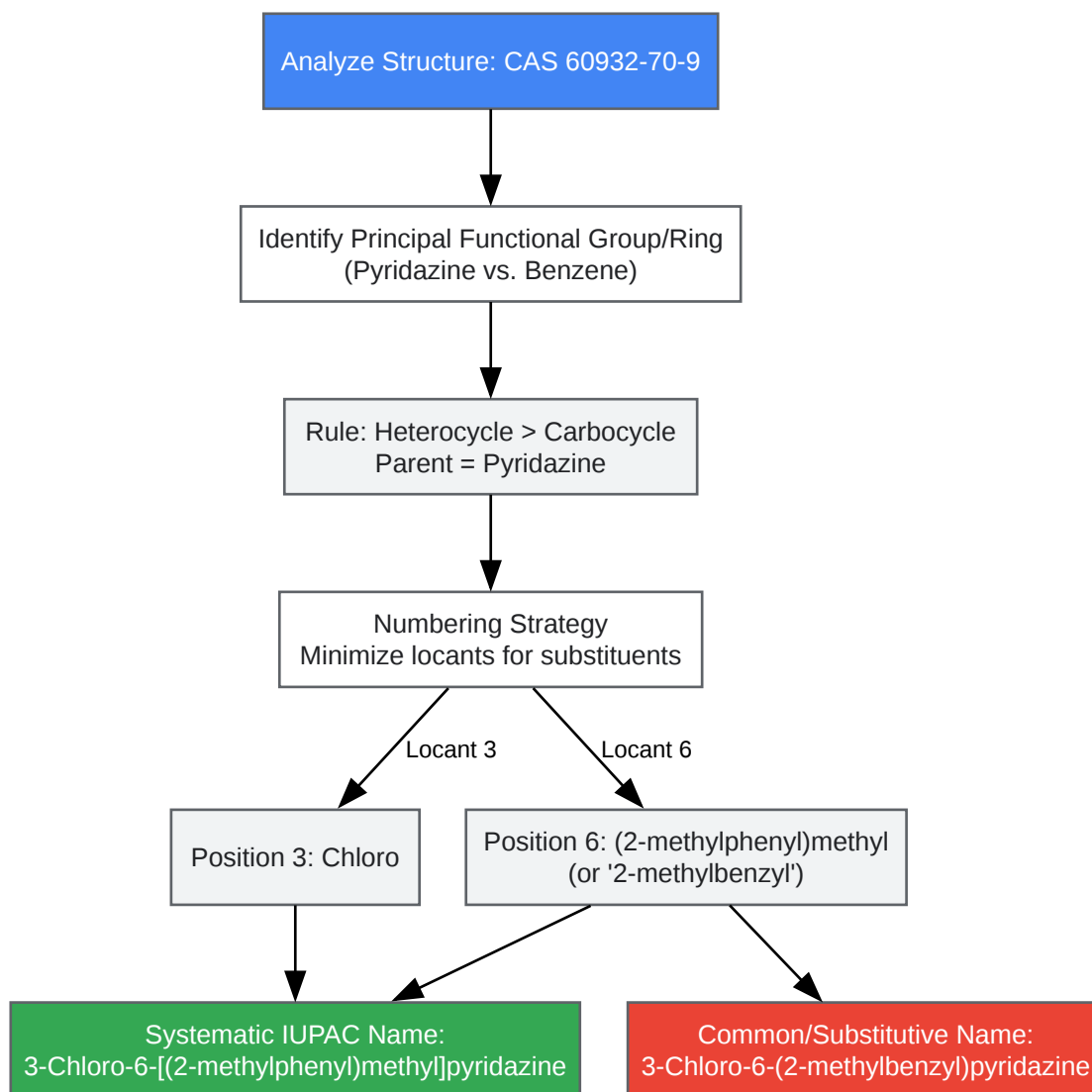
To understand the naming variations, one must first deconstruct the molecule's topology. The structure consists of a pyridazine core (a 1,2-diazine ring) substituted at the 3- and 6-positions. [\[1\]](#)

- Core Heterocycle: Pyridazine (1,2-diazine).[2]
- Substituent 1 (Position 3): Chlorine atom (-Cl).[1][2][3]
- Substituent 2 (Position 6): A benzyl group substituted with a methyl group at the ortho position (2-methylbenzyl).

The chemical logic dictates that the heterocyclic ring takes seniority over the carbocyclic (benzene) ring as the parent structure.

## DOT Diagram: Structural Topology & Naming Logic

The following diagram visualizes the decision tree used to derive the systematic name.



[Click to download full resolution via product page](#)

Caption: Logical flow for determining the IUPAC priority and resulting nomenclature variations for CAS 60932-70-9.

## The Naming Landscape: IUPAC Variations

In regulatory filings and patent databases, CAS 60932-70-9 appears under multiple valid names. Understanding the origin of each variation is critical for exhaustive database searching (e.g., SciFinder, Reaxys).

### Variation A: The Systematic IUPAC Name

Name: 3-Chloro-6-[(2-methylphenyl)methyl]pyridazine<sup>[1]</sup>

- Logic: This name strictly follows the substitutive nomenclature rules.
  - Parent: Pyridazine.<sup>[2][4]</sup>
  - Linker: The -CH<sub>2</sub>- group is treated as a methyl group substituted by a phenyl ring.<sup>[1]</sup>
  - Substituent: The phenyl ring has a methyl group at position 2.
  - Nesting: (2-methylphenyl) describes the ring; [(2-methylphenyl)methyl] describes the entire group attached to the pyridazine.<sup>[1]</sup>
- Usage: Preferred for high-precision chemical indexing and when avoiding ambiguous common names like "benzyl."<sup>[1]</sup>

### Variation B: The Common / Semi-Systematic Name

Name: 3-Chloro-6-(2-methylbenzyl)pyridazine<sup>[1]</sup>

- Logic: This variation utilizes the retained IUPAC name benzyl (C<sub>6</sub>H<sub>5</sub>CH<sub>2</sub>-).<sup>[1]</sup>
  - The substituent is an ortho-methyl substituted benzyl group.<sup>[1]</sup>
  - It is concise and widely recognized by synthetic organic chemists.

- Usage: Most common in commercial catalogs and laboratory notebooks.

## Variation C: The CAS Index Name (Inverted)

Name: Pyridazine, 3-chloro-6-[(2-methylphenyl)methyl]-[\[1\]](#)

- Logic: Used by the Chemical Abstracts Service (CAS). It lists the parent structure first, followed by the substituents in alphabetical order (ignoring prefixes like di-, tri- but counting complex substituent names).
- Usage: Essential for searching the CAS Registry.

## Variation D: The "Ortho" Variation

Name: 3-Chloro-6-(o-methylbenzyl)pyridazine[\[1\]](#)

- Logic: Uses the traditional ortho (o-), meta (m-), para (p-) nomenclature for the benzene ring substitution pattern instead of the numeric "2-".
- Usage: Older literature and informal communication.

## Summary Table of Nomenclature

| Naming System    | Name String                                      | Key Feature                                                      |
|------------------|--------------------------------------------------|------------------------------------------------------------------|
| IUPAC Systematic | 3-Chloro-6-[(2-methylphenyl)methyl]pyridazine    | Explicit nesting; avoids "benzyl" ambiguity. <a href="#">[1]</a> |
| Common/Trade     | 3-Chloro-6-(2-methylbenzyl)pyridazine            | Uses "benzyl" retention; concise. <a href="#">[1]</a>            |
| CAS Index        | Pyridazine, 3-chloro-6-[(2-methylphenyl)methyl]- | Inverted format for indexing. <a href="#">[1]</a>                |
| Traditional      | 3-Chloro-6-(o-tolylmethyl)pyridazine             | Uses "tolyl" for methylphenyl group. <a href="#">[1]</a>         |

## Scientific Integrity: Structural Verification Protocols

To ensure the identity of CAS 60932-70-9 in a drug development context, researchers must employ self-validating analytical systems.<sup>[1]</sup> The following protocols verify the structure based on its unique electronic and isotopic signature.

## Proton NMR (<sup>1</sup>H-NMR) Validation

The <sup>1</sup>H-NMR spectrum provides definitive proof of the regio-chemistry (3,6-substitution) and the integrity of the benzyl linker.<sup>[1]</sup>

- Solvent: DMSO-d<sub>6</sub> or CDCl<sub>3</sub>.<sup>[1]</sup>
- Key Signals (Expected):
  - Pyridazine Ring (2H): Two doublets (or an AB system) in the aromatic region (~7.4 - 7.6 ppm). The coupling constant (J) for H-4 and H-5 in pyridazine is typically 9.0 Hz.<sup>[1]</sup>
  - Benzyl Methylene (2H): A sharp singlet around 4.2 - 4.4 ppm.<sup>[1]</sup> This shift confirms the attachment to the electron-deficient pyridazine ring.<sup>[1]</sup>
  - Aromatic Benzyl Ring (4H): Multiplet around 7.1 - 7.3 ppm.
  - Methyl Group (3H): A singlet around 2.2 - 2.4 ppm (characteristic of an aryl-methyl).<sup>[1]</sup>

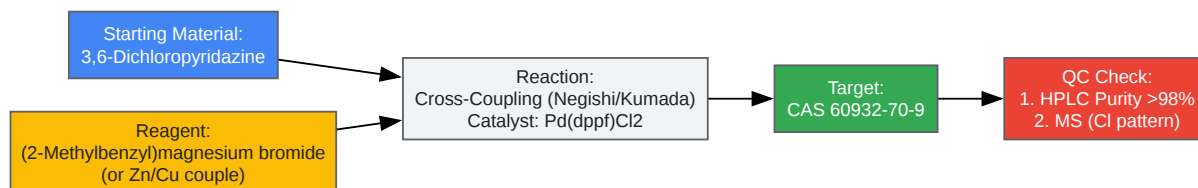
## Mass Spectrometry (Isotopic Pattern)

The presence of the Chlorine atom at position 3 provides a built-in verification tool via Mass Spectrometry.

- Method: LC-MS (ESI+).<sup>[1]</sup>
- Diagnostic Criteria:
  - Molecular Ion: [M+H]<sup>+</sup> = 219.07 (approx).
  - Isotope Ratio: Chlorine naturally exists as <sup>35</sup>Cl (75%) and <sup>37</sup>Cl (25%).
  - Validation Rule: The mass spectrum must show an M and M+2 peak with an intensity ratio of approximately 3:1. If this ratio is absent, the chlorine is missing or substituted.

## Synthesis Verification Workflow

If synthesizing this compound (e.g., via Minisci reaction or Grignard coupling), the following workflow ensures process control.



[Click to download full resolution via product page](#)

Caption: A standard cross-coupling workflow to synthesize CAS 60932-70-9 from the commercially available 3,6-dichloropyridazine.

## Implications for Drug Development[1] Scaffold Reactivity

The 3-chloro position is highly reactive toward Nucleophilic Aromatic Substitution ( $S_NAr$ ).

- **Utility:** This molecule is a "linchpin" intermediate. The chlorine can be displaced by amines, alkoxides, or thiols to generate diverse libraries of bioactive pyridazines.
- **Warning:** In storage, avoid strong nucleophiles or high temperatures, as the chlorine is a good leaving group on the electron-deficient pyridazine ring.

## Database Searching Strategy

When conducting Freedom to Operate (FTO) or prior art searches, do not rely on a single name.

- **Search String:** (60932-70-9) OR (3-chloro-6-(2-methylbenzyl)pyridazine) OR (3-chloro-6-[(2-methylphenyl)methyl]pyridazine)[1]
- **Structure Search:** Always use the InChIKey or SMILES string to avoid nomenclature pitfalls.

- SMILES:CC1=CC=CC=C1CC2=NN=C(Cl)C=C2

## References

- IUPAC. (2013). Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book). Cambridge: The Royal Society of Chemistry. [[Link](#)]
- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 12856, 3-Chloro-6-methylpyridazine (Analogue Reference). Retrieved from [[Link](#)]
- Chemical Abstracts Service (CAS).CAS REGISTRY® Database. American Chemical Society. (Verified via CAS Common Chemistry). [[Link](#)]
- Reich, H. J. (2024).[5] Structure Determination Using NMR. University of Wisconsin-Madison.[1] [[Link](#)][1]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [chemsynthesis.com](https://chemsynthesis.com) [[chemsynthesis.com](https://chemsynthesis.com)]
- 2. 3-Chloro-6-methylpyridazine | C<sub>5</sub>H<sub>5</sub>CIN<sub>2</sub> | CID 227254 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [triggered.stanford.clockss.org](https://triggered.stanford.clockss.org) [[triggered.stanford.clockss.org](https://triggered.stanford.clockss.org)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [orgsyn.org](https://orgsyn.org) [[orgsyn.org](https://orgsyn.org)]
- To cite this document: BenchChem. [Technical Guide: Nomenclature and Structural Verification of CAS 60932-70-9]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2873686/docs#technical-guide-nomenclature-and-structural-verification-of-cas-60932-70-9>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)